

Application Note and Protocol: 1-Methoxyindole-3-carboxylic Acid as a Reference Standard

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Compound of Interest		
Compound Name:	1-Methoxyindole-3-carboxylic acid	
Cat. No.:	B132495	Get Quote

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Introduction

1-methoxyindole-3-carboxylic acid is a member of the indole carboxylic acid family, a class of compounds with significant interest in pharmaceutical and biological research. The use of a well-characterized reference standard is fundamental for the accurate quantification and identification of this analyte in various matrices. This document provides a comprehensive protocol for the proper handling, storage, and use of **1-methoxyindole-3-carboxylic acid** as a reference standard in common analytical techniques such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-methoxyindole-3-carboxylic acid** is provided in the table below.



Property	Value
Chemical Name	1-methoxyindole-3-carboxylic acid
CAS Number	91913-76-7
Molecular Formula	C10H9NO3
Molecular Weight	191.19 g/mol
Physical Description	Powder
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[1]

Safety, Handling, and Storage

3.1. Safety Precautions

Standard laboratory safety practices should be followed when handling **1-methoxyindole-3-carboxylic acid**. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

3.2. Storage Conditions

Proper storage is critical to maintain the integrity and stability of the reference standard. The following storage conditions are recommended[1]:

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
4°C	Up to 2 years	
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month*	

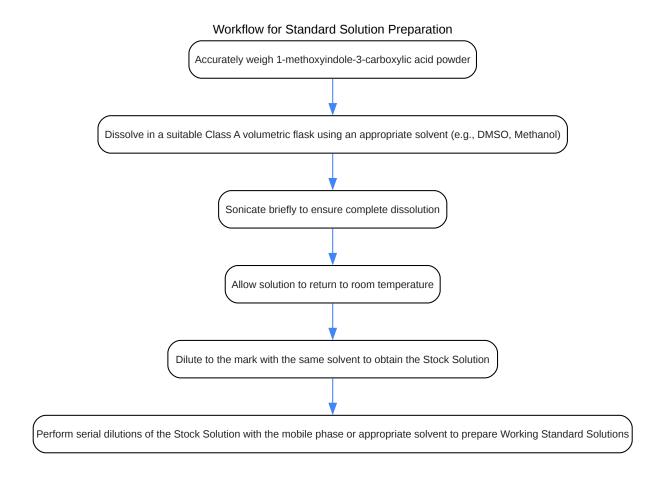


*Solutions stored at -20°C for more than one month should be re-evaluated for efficacy.[1] Avoid repeated freeze-thaw cycles.

Experimental Protocols

4.1. Preparation of Stock and Working Standard Solutions

The following workflow outlines the preparation of stock and working standard solutions.



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Caption: General workflow for the preparation of stock and working standard solutions.



4.1.1. Stock Solution Preparation (Example: 1 mg/mL)

- Accurately weigh approximately 10 mg of 1-methoxyindole-3-carboxylic acid reference standard.
- Quantitatively transfer the powder to a 10 mL Class A volumetric flask.
- Add a small amount of a suitable solvent (e.g., methanol or DMSO) to dissolve the powder.
- Sonicate for 5-10 minutes to ensure complete dissolution.
- Allow the solution to equilibrate to room temperature.
- Add the solvent to the flask to the final volume and mix thoroughly.
- Store the stock solution in an amber vial at the recommended temperature.

4.1.2. Working Standard Solution Preparation

Prepare working standard solutions by diluting the stock solution with the appropriate mobile phase or solvent to the desired concentration range for calibration curves.

4.2. High-Performance Liquid Chromatography (HPLC) Method

This section provides a general HPLC method suitable for the analysis of **1-methoxyindole-3-carboxylic acid**. Method optimization may be required based on the specific instrumentation and sample matrix.

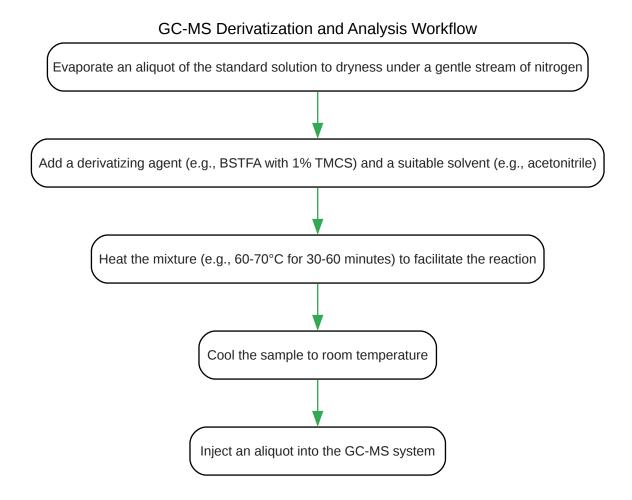


Parameter	Recommended Conditions
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid
Gradient	Time (min)
0	
20	_
25	_
25.1	_
30	
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30°C
Detection	UV at an appropriate wavelength (e.g., 280 nm)

4.3. Gas Chromatography-Mass Spectrometry (GC-MS) Method

Direct analysis of carboxylic acids by GC-MS is often challenging due to their low volatility and potential for thermal degradation. Derivatization is typically required.





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Caption: General workflow for the derivatization and analysis by GC-MS.



Parameter	Recommended Conditions
Column	DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness)
Carrier Gas	Helium at a constant flow rate (e.g., 1 mL/min)
Injector Temperature	250°C
Oven Program	Initial temperature: 100°C, hold for 2 minRamp: 10°C/min to 280°C, hold for 5 min
Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	50-500 m/z

4.4. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural confirmation of the reference standard.

4.4.1. Sample Preparation

- Accurately weigh 5-10 mg of 1-methoxyindole-3-carboxylic acid.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄, or Chloroform-d) in an NMR tube.
- Ensure complete dissolution, sonicating briefly if necessary.

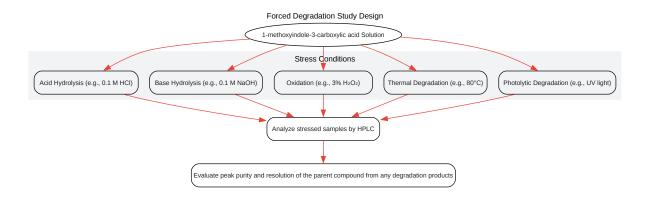
4.4.2. Data Acquisition

Acquire ¹H and ¹³C NMR spectra according to standard instrument parameters. The choice of solvent can affect the chemical shifts, particularly for the N-H proton.

Stability-Indicating Method Development



To ensure the reference standard protocol is robust, forced degradation studies should be performed to demonstrate the stability-indicating nature of the analytical method. This involves subjecting the reference standard solution to various stress conditions.



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Caption: Logical flow of a forced degradation study.

The analytical method is considered stability-indicating if the parent peak is well-resolved from any degradation products and there is no interference from these products.

Conclusion

This application note provides a comprehensive protocol for the use of **1-methoxyindole-3-carboxylic acid** as a reference standard. Adherence to these guidelines for storage, handling, and analysis will ensure the accuracy and reliability of quantitative and qualitative results in research and drug development. It is recommended to always refer to the Certificate of Analysis provided with the reference standard for lot-specific information on purity and concentration.



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References

- 1. mdpi.com [mdpi.com]
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